

Physicochemical Properties of Decahydroquinoline Isomers: An In-depth Technical Guide

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Compound of Interest

Compound Name: Decahydroquinoline

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Decahydroquinoline, a saturated heterocyclic amine, exists as two primary stereoisomers, **cis-decahydroquinoline** and **trans-decahydroquinoline**. The spatial arrangement of the fused cyclohexane and piperidine rings significantly influences their physicochemical properties, which in turn dictates their biological activity and potential applications in drug development. This technical guide provides a comprehensive overview of the core physicochemical properties of these isomers, details relevant experimental protocols, and visualizes key related pathways.

Core Physicochemical Properties

The fundamental physicochemical characteristics of **decahydroquinoline** and its cis and trans isomers are summarized below. These properties are crucial for predicting the behavior of these molecules in biological systems and for designing new molecular entities.

Property	Decahydroquinoline (Mixture of Isomers)	cis-Decahydroquinoline	trans-Decahydroquinoline
Molecular Formula	C ₉ H ₁₇ N[1]	C ₉ H ₁₇ N	C ₉ H ₁₇ N[2]
Molecular Weight	139.24 g/mol [1]	139.24 g/mol	139.24 g/mol [2]
Melting Point	37.5-45 °C	-40 °C	47-51 °C[2]
Boiling Point	201-245.24 °C	245.24 °C (rough estimate)	203 °C[2]
Density	0.933 g/mL at 25 °C[1]	0.9426 g/cm ³	Not Available
logP	2.25740	Not Available	Not Available
Refractive Index	n ₂₀ /D 1.4916[1]	1.4926 (estimate)	Not Available

Experimental Protocols

Accurate determination of physicochemical properties is paramount in chemical and pharmaceutical research. Below are detailed methodologies for key experimental procedures.

Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid. It is a critical indicator of purity.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)[3]
- Capillary tubes (sealed at one end)[3]
- Thermometer[3]
- Mortar and pestle
- Sample of the **decahydroquinoline** isomer

Procedure:[4][5]

- **Sample Preparation:** A small amount of the solid organic compound is finely ground using a mortar and pestle.[5]
- **Capillary Tube Filling:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the sample into the sealed end. A sample height of 2-3 mm is typically sufficient.
- **Apparatus Setup:** The filled capillary tube is placed in the heating block of the melting point apparatus. The thermometer is positioned so that the bulb is level with the sample.
- **Heating:** The sample is heated gradually. A rapid heating rate can be used initially to determine an approximate melting range, followed by a slower rate (1-2 °C per minute) for a more accurate measurement as the melting point is approached.[3]
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.[6]
- **Purity Check:** A sharp melting range (typically 0.5-1 °C) is indicative of a pure compound. Impurities tend to depress and broaden the melting range.[3]

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid.

Apparatus:[7]

- Thiele tube or a small test tube with a side arm
- Capillary tube (sealed at one end)
- Thermometer
- Heating source (e.g., Bunsen burner or heating mantle)

- Liquid sample of the **decahydroquinoline** isomer

Procedure:[8][9]

- Sample Preparation: A small amount of the liquid is placed in the Thiele tube or test tube.
- Capillary Inversion: A capillary tube, sealed at one end, is placed into the liquid with the open end submerged.
- Heating: The apparatus is gently heated. As the temperature rises, the air trapped in the capillary tube will expand and slowly bubble out.
- Observation: Upon reaching the boiling point, a continuous and rapid stream of bubbles will emerge from the capillary tube. The heat source is then removed.
- Recording: The liquid will begin to cool, and the bubbling will slow down and eventually stop. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[7]

Determination of the Partition Coefficient (logP)

The partition coefficient (P) is a measure of the differential solubility of a compound in two immiscible solvents, typically octanol and water. The logarithm of this ratio is logP, a key indicator of a molecule's lipophilicity.

Shake-Flask Method (Gold Standard):[10]

- Solvent Saturation: n-Octanol is saturated with water, and water is saturated with n-octanol.
- Solution Preparation: A known amount of the **decahydroquinoline** isomer is dissolved in one of the saturated solvents.
- Partitioning: A measured volume of the second saturated solvent is added to the solution in a separatory funnel. The funnel is shaken vigorously to allow for the partitioning of the solute between the two phases and then allowed to stand for the phases to separate completely.
- Concentration Analysis: The concentration of the solute in each phase is determined using a suitable analytical technique, such as UV-Vis spectroscopy or High-Performance Liquid

Chromatography (HPLC).

- Calculation: The partition coefficient (P) is calculated as the ratio of the concentration of the solute in the octanol phase to its concentration in the aqueous phase. The logP is the base-10 logarithm of P.[8]

Determination of the Acid Dissociation Constant (pKa)

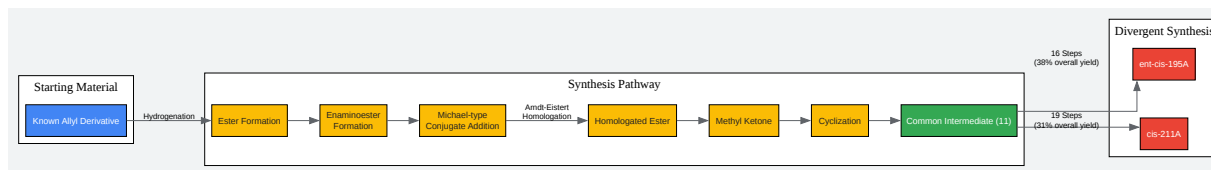
The pKa is a measure of the acidity of a compound. For an amine like **decahydroquinoline**, it refers to the acidity of its conjugate acid.

Potentiometric Titration:[11]

- Solution Preparation: A solution of the **decahydroquinoline** isomer of known concentration is prepared in water.
- Titration Setup: A pH electrode is immersed in the solution, and the solution is stirred continuously.
- Titration: A standardized solution of a strong acid (e.g., HCl) is added in small, known increments from a burette.
- pH Measurement: The pH of the solution is recorded after each addition of the acid.
- Data Analysis: A titration curve is generated by plotting the pH versus the volume of acid added. The pKa is the pH at the half-equivalence point, where half of the amine has been protonated.[12]

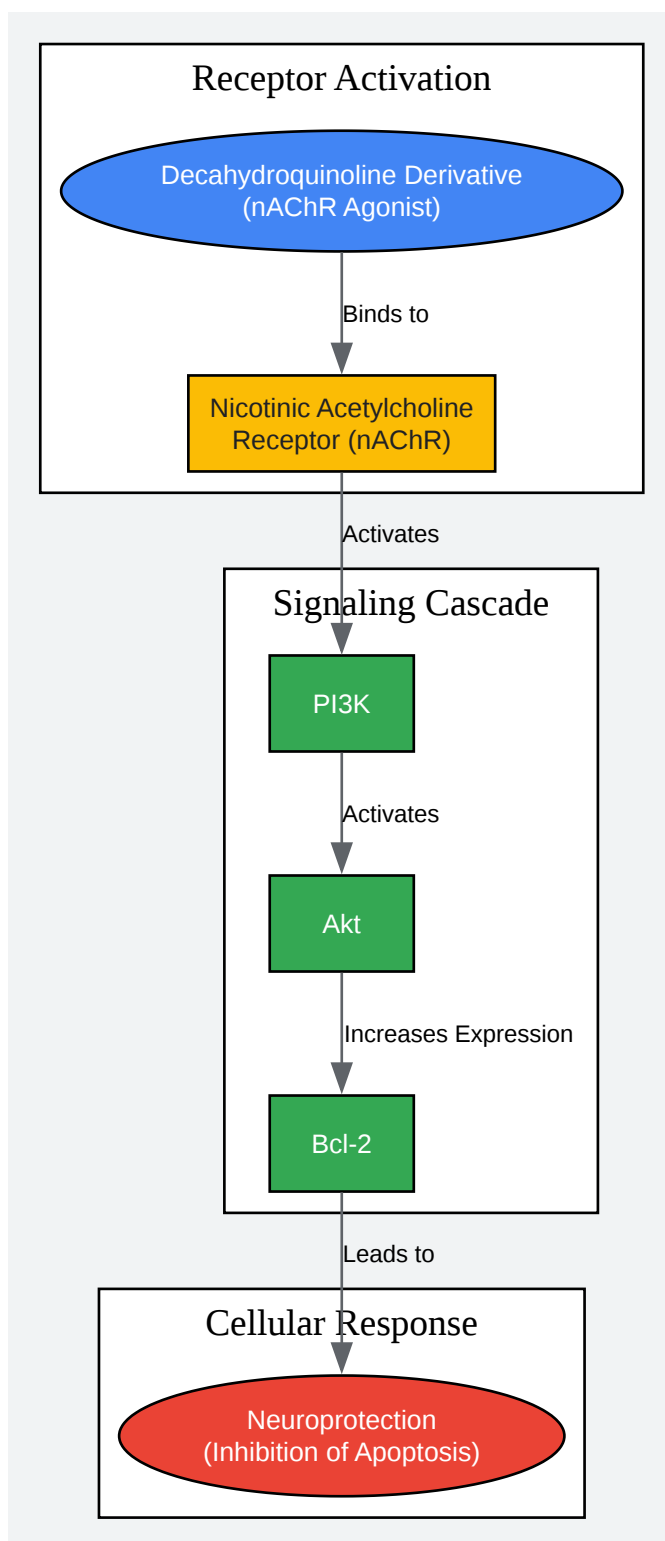
Visualizations

The following diagrams illustrate key pathways and workflows relevant to the study and application of **decahydroquinoline** isomers.



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Divergent synthesis of **decahydroquinoline** alkaloids.



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Nicotinic acetylcholine receptor signaling pathway.[2][11]

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References

- 1. Decahydroquinoline, mixture of cis and trans 97 2051-28-7 [sigmaaldrich.com]
- 2. Overview - Nicotinic Acetylcholine Receptor Signaling in Neuroprotection - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 3. chem.ucalgary.ca [chem.ucalgary.ca]
- 4. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 5. byjus.com [byjus.com]
- 6. pennwest.edu [pennwest.edu]
- 7. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 8. Boiling Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 9. byjus.com [byjus.com]
- 10. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 11. Nicotinic acetylcholine receptors - Scholarpedia [scholarpedia.org]
- 12. chemrxiv.org [chemrxiv.org]
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